

# N-(Hydroxymethyl)acrylamide: A Comprehensive Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N-(Hydroxymethyl)acrylamide

Cat. No.: B1198764

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## Abstract

**N-(Hydroxymethyl)acrylamide** (NMA) is a bifunctional monomer increasingly utilized in the synthesis of hydrogels and polymers for biomedical applications, including drug delivery and tissue engineering. Despite its utility, NMA presents significant health hazards, being classified as a carcinogen, mutagen, and reproductive toxicant. This technical guide provides a comprehensive overview of the safety data for NMA, detailed handling precaution, emergency procedures, and an exploration of its toxicological mechanisms. The information is intended to equip researchers, scientists, and drug development professionals with the knowledge necessary to handle this chemical safely and responsibly. All quantitative data is summarized in structured tables, and key experimental and safety protocols are detailed. Visual diagrams are provided to illustrate critical workflows and toxicological pathways.

## Chemical and Physical Properties

**N-(Hydroxymethyl)acrylamide** is a white crystalline solid that is also available as an aqueous solution.<sup>[1]</sup> Its bifunctional nature, possessing both a reactive vinyl group and a hydroxymethyl group, allows for the formation of cross-linked, hydrophilic polymers.<sup>[1]</sup>

Property	Value	Reference
Synonyms	N-Methylolacrylamide, Monomethylolacrylamide	[2]
CAS Number	924-42-5	[2]
Molecular Formula	C4H7NO2	[2]
Molecular Weight	101.10 g/mol	
Appearance	White to almost white crystalline powder or liquid (aqueous solution)	[1][3]
Melting Point	75.0 to 79.0 °C	[3]
Boiling Point	277 °C	[3]
Density	1.074 g/mL at 25 °C (for 48% aqueous solution)	
Solubility in Water	1,880 g/L at 20 °C	[3]

## Toxicological Data and Hazard Identification

**N-(Hydroxymethyl)acrylamide** is a highly hazardous substance with multiple health risks. It is classified as toxic if swallowed, may cause an allergic skin reaction, is suspected of causing genetic defects and cancer, and may damage fertility or the unborn child.<sup>[3][4][5]</sup> Prolonged or repeated exposure can cause damage to organs, particularly the peripheral nervous system.<sup>[1][4]</sup>

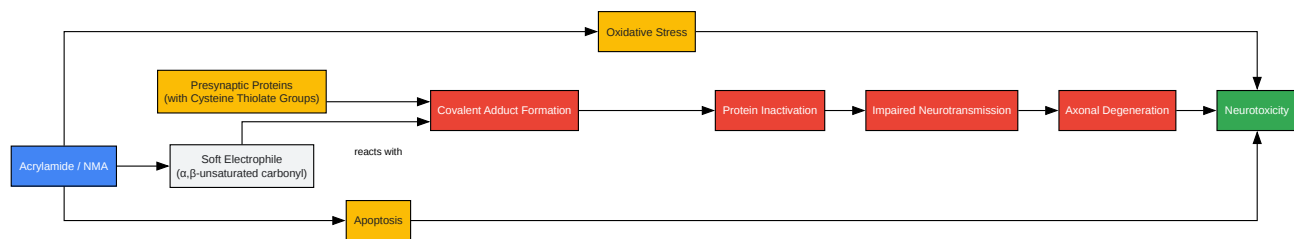
Hazard Classification	GHS Hazard Statement	References
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed	[3][5]
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction	[3][4][5]
Germ Cell Mutagenicity (Category 1B)	H340: May cause genetic defects	[3][4][5]
Carcinogenicity (Category 1B)	H350: May cause cancer	[3][4][5]
Reproductive Toxicity (Category 2)	H361: Suspected of damaging fertility or the unborn child	[3][4][5]
Specific Target Organ Toxicity (Repeated Exposure, Category 1)	H372: Causes damage to organs through prolonged or repeated exposure	[3][4][5]
Specific Target Organ Toxicity (Repeated Exposure, Category 2)	H373: May cause damage to organs through prolonged or repeated exposure if swallowed	[4]

## Quantitative Toxicity Data:

Test	Species	Route	Value	Reference
LD50	Rat	Oral	140 mg/kg	[6]

## Mechanism of Neurotoxicity

The neurotoxicity of acrylamide and its derivatives like NMA is a primary concern. The proposed mechanism involves its action as a "soft" electrophile. The  $\alpha,\beta$ -unsaturated carbonyl structure of acrylamide preferentially forms covalent adducts with "soft" nucleophiles, such as the cysteine thiolate group found in the active sites of presynaptic proteins.[4][7] This covalent modification inactivates these critical proteins, disrupting nerve terminal processes and impairing neurotransmission, which can ultimately lead to axonal degeneration.[4][8][9] Oxidative stress and apoptosis are also implicated as contributing factors to its overall toxicity.[10]

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Caption: Mechanism of Acrylamide-Induced Neurotoxicity.

## Experimental Protocols and Handling Precautions

Strict adherence to safety protocols is mandatory when working with **N-(Hydroxymethyl)acrylamide**.

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling NMA. The following PPE is the minimum requirement:

Protection Type	Specific Recommendations	Rationale and Standards	References
Eye and Face Protection	Chemical splash goggles are mandatory. A face shield should be worn over goggles when there is a significant risk of splashing.	Protects against direct contact which can cause serious eye irritation or damage. Goggles must meet ANSI Z87.1 standards.	<a href="#">[11]</a> <a href="#">[12]</a>
Skin Protection	Gloves: Nitrile or butyl rubber gloves are recommended. Double-gloving is advised for extended contact. Lab Coat: A chemically resistant lab coat or apron is required.	Prevents skin contact, which can cause irritation and allergic reactions. Acrylamides can be absorbed through the skin. Change gloves immediately if contaminated.	<a href="#">[9]</a> <a href="#">[11]</a>
Respiratory Protection	An air-purifying respirator with organic vapor (OV) cartridges and a particulate filter (e.g., N95) is necessary when working outside a certified chemical fume hood or when aerosols may be generated.	Minimizes inhalation of harmful vapors and dust.	<a href="#">[11]</a> <a href="#">[13]</a>

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Goggles -> FaceShield;
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Gloves -> LabCoat;
LabCoat -> End;
}
```

Caption: Personal Protective Equipment (PPE) Selection Workflow.

## Safe Handling and Storage

- Ventilation: Always handle **N-(Hydroxymethyl)acrylamide** in a certified chemical fume hood to minimize inhalation of vapors or dust.[\[3\]](#)[\[11\]](#)
- Weighing and Transferring: Conduct all weighing and transferring of the chemical within a chemical fume hood. Use disposable weighing boats.[\[11\]](#)

- **Solution Preparation:** When preparing solutions, slowly add the NMA to the solvent to prevent splashing.[\[11\]](#)
- **Heating:** Avoid heating NMA unless it is part of a controlled polymerization reaction, as it may polymerize explosively.[\[11\]](#)
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.[\[11\]](#)
- **Storage:** Store in a cool, dry, dark, and well-ventilated area in a tightly sealed container. The recommended storage temperature is 2-8°C. Store away from incompatible materials such as oxidizing agents, acids, and bases.[\[2\]](#)[\[11\]](#)

## Hydrogel Synthesis Protocol (Example)

This protocol is a general guideline for the synthesis of a poly(**N-(Hydroxymethyl)acrylamide**) hydrogel via free-radical polymerization.

Materials:

- **N-(Hydroxymethyl)acrylamide (NMA)**
- Cross-linking agent (e.g., N,N'-methylenebisacrylamide - BIS)
- Initiator (e.g., Ammonium persulfate - APS)
- Catalyst (e.g., N,N,N',N'-tetramethylethylenediamine - TEMED)
- Deionized water
- Reaction vessel (e.g., glass vial or mold)

Procedure:

- **Monomer Solution Preparation:** In a fume hood, prepare the monomer solution by dissolving the desired amount of NMA and BIS in deionized water.
- **Degassing:** Degas the monomer solution by bubbling nitrogen or argon gas through it for at least 15-20 minutes to remove dissolved oxygen, which can inhibit polymerization.
- **Initiation:** Add the initiator (APS solution) to the monomer solution and mix gently.
- **Catalysis:** Add the catalyst (TEMED) to initiate the polymerization reaction. The amount of TEMED will affect the rate of polymerization.
- **Casting:** Immediately pour the solution into the desired mold (e.g., between two glass plates with a spacer).
- **Polymerization:** Allow the polymerization to proceed at room temperature or a controlled temperature for a specified time (typically several hours to overnight). The solution will turn into a solid gel.
- **Purification:** After polymerization, carefully remove the hydrogel from the mold and wash it extensively with deionized water for several days to remove any unreacted monomers, initiator, and catalyst.
- **Drying (Optional):** The hydrogel can be dried to a constant weight to obtain a xerogel for swelling studies.

## Emergency Procedures

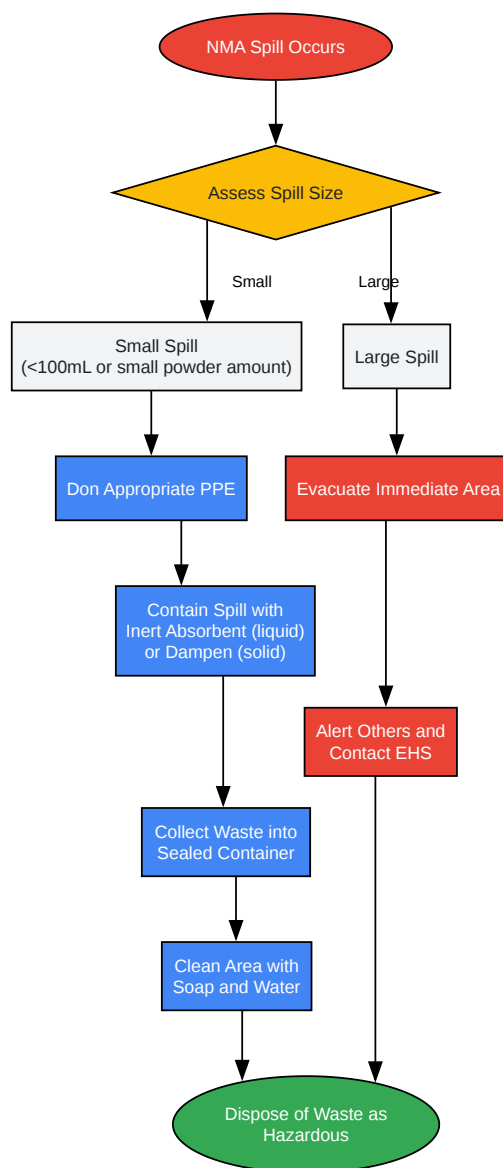
### First-Aid Measures

- **Inhalation:** Move the person to fresh air and rest. Seek immediate medical attention.[\[11\]](#)[\[14\]](#)
- **Skin Contact:** Immediately remove contaminated clothing. Rinse the skin with plenty of water and soap. If skin irritation or a rash occurs, get medical help.[\[11\]](#)[\[14\]](#)
- **Eye Contact:** First, rinse with plenty of water for several minutes (remove contact lenses if possible). Then, refer for medical attention.[\[14\]](#)

- Ingestion: Rinse mouth. Give a slurry of activated charcoal in water to drink. Get emergency medical help immediately.[3][14]

## Accidental Release Measures

- Small Spills: For solid spills, dampen the material with water before sweeping it into a covered container. For liquid spills, absorb with an inert mate (e.g., vermiculite, sand).[2] Clean the spill area with soap and water.[2]
- Large Spills: Evacuate the area. Do NOT let the chemical enter the environment.[11] Prevent further leakage or spillage if safe to do so. Contact your institution's Environmental Health and Safety (EHS) department immediately.[13]



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Caption: Spill Response Workflow for **N-(Hydroxymethyl)acrylamide**.

## Waste Disposal

All waste containing **N-(Hydroxymethyl)acrylamide**, including unused product, contaminated labware (pipette tips, gloves, etc.), and aqueous solutions, must be treated as hazardous waste.[11][12]

- Collect all waste in a clearly labeled, sealed, and chemically compatible container.[11][12]
- The label should include "Hazardous Waste," the full chemical name, and associated hazards.[12]
- Do not mix with other waste streams.[11]
- Arrange for disposal through your institution's EHS department in accordance with local, state, and federal regulations.[12]

## Conclusion

**N-(Hydroxymethyl)acrylamide** is a valuable monomer for the development of advanced biomaterials. However, its significant toxicity necessitates a thorough understanding of its hazards and the implementation of stringent safety protocols. By adhering to the guidelines outlined in this technical guide, researchers can mitigate the risks associated with NMA and ensure a safe laboratory environment for themselves and their colleagues. A culture of safety, grounded in knowledge and diligent practice, is paramount when working with such hazardous chemicals.

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## References

1. researchgate.net [researchgate.net]
  2. www1.udel.edu [www1.udel.edu]
  3. ehs.umich.edu [ehs.umich.edu]
  4. Molecular mechanism of acrylamide neurotoxicity: lessons learned from organic chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
  5. Reactivity of Acrylamides Causes Cytotoxicity and Activates Oxidative Stress Response - PMC [pmc.ncbi.nlm.nih.gov]
  6. Isuhsc.edu [isuhsc.edu]
  7. Molecular Mechanism of Acrylamide Neurotoxicity: Lessons Learned from Organic Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
  8. mdpi.com [mdpi.com]
  9. Frontiers | The Mechanism of Acrylamide-Induced Neurotoxicity: Current Status and Future Perspectives [frontiersin.org]
  10. A review of acrylamide toxicity and its mechanism - Pharmaceutical and Biomedical Research [pbr.mazums.ac.ir]
  11. benchchem.com [benchchem.com]
  12. benchchem.com [benchchem.com]
  13. Synthesis of fast responsive thermo-sensitive hydrogels by co-polymerization of N-isopropyl acrylamide and N-hydroxymethyl acrylamide and a study of their properties [journal.buct.edu.cn]
  14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [N-(Hydroxymethyl)acrylamide: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025] [Online PDF]. Available at: [https://www.benchchem.com/product/b1198764#n-hydroxymethyl-acrylamide-safety-data-sheet-and-handling-precautions]

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